

Essential Safety and Logistics for Handling 1,3-Dicaffeoylquinic Acid

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Compound of Interest

Compound Name: 1,3-Dicaffeoylquinic acid

Cat. No.: B1215456

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **1,3-Dicaffeoylquinic acid**. Given conflicting safety data, a cautious approach is strongly recommended to ensure personnel safety and environmental protection.

Hazard Assessment and Conflicting Data

There is conflicting information regarding the hazards of **1,3-Dicaffeoylquinic acid**. While one Safety Data Sheet (SDS) classifies the substance as not hazardous under the Globally Harmonized System (GHS), another indicates potential health and environmental risks.

It is imperative to handle **1,3-Dicaffeoylquinic acid** as a potentially hazardous substance.

Data Source	GHS Classification	Key Recommendations
Cayman Chemical SDS	Not Classified	Follow usual precautionary measures for handling chemicals.
Selleck Chemicals SDS	Acute toxicity, Oral (Category 4) Acute aquatic toxicity (Category 1) Chronic aquatic toxicity (Category 1)	Wash skin thoroughly after handling. Avoid release to the environment.

Due to these discrepancies, the following operational and disposal plans are based on the more stringent classification.

Personal Protective Equipment (PPE)

The following PPE is essential to minimize exposure when handling **1,3-Dicaffeoylquinic acid**, particularly in its powdered form.

PPE Category	Item	Specification and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or Neoprene gloves are recommended for their resistance to a range of chemicals. Ensure gloves are powder-free to prevent aerosolization of the compound. Regularly inspect gloves for any signs of degradation or punctures before and during use. For prolonged contact or in case of a spill, consider double-gloving.
Eye Protection	Safety glasses with side shields or Goggles	To protect against splashes and airborne particles. If there is a significant risk of splashing, a face shield should be worn in addition to safety glasses or goggles.
Respiratory Protection	N95 respirator or higher	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of airborne particles. Ensure proper fit testing and use in accordance with institutional guidelines.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect skin and clothing from contamination. Ensure the lab coat is buttoned and the sleeves cover the wrists.

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is crucial to ensure safety.

- Preparation:
 - Designate a specific area for handling **1,3-Dicaffeoylquinic acid**, preferably within a chemical fume hood.
 - Ensure a safety shower and eyewash station are readily accessible.
 - Assemble all necessary PPE and handling equipment (e.g., spatulas, weighing paper, containers) before starting work.
- Handling the Solid:
 - When weighing or transferring the powdered compound, perform these actions in a chemical fume hood to minimize inhalation risk.
 - Use appropriate tools (e.g., chemical-resistant spatula) to handle the solid. Avoid creating dust.
 - Keep containers of **1,3-Dicaffeoylquinic acid** tightly closed when not in use.
- Preparing Solutions:
 - When dissolving the solid, add the solvent to the solid slowly to avoid splashing.
 - If sonication is required, ensure the container is securely capped.
- Spill Management:
 - Small spills: Gently cover the spill with an absorbent material. Wearing appropriate PPE, carefully sweep the material into a designated waste container. Clean the area with a suitable solvent.
 - Large spills: Evacuate the area and follow institutional emergency procedures.

- Personal Hygiene:
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[1]
 - Do not eat, drink, or smoke in the laboratory.

Disposal Plan

Proper disposal is critical to prevent environmental contamination, particularly given the potential for high aquatic toxicity.

Waste Stream	Disposal Procedure
Solid 1,3-Dicaffeoylquinic Acid	Collect in a clearly labeled, sealed container for hazardous waste. The label should include the chemical name and associated hazards.
Contaminated Labware (e.g., gloves, weighing paper, pipette tips)	Place in a designated hazardous waste container. Do not dispose of in regular trash.
Aqueous Solutions	Due to the high aquatic toxicity, do not pour solutions down the drain. Collect in a labeled hazardous waste container for chemical waste.
Organic Solvent Solutions	Collect in a labeled hazardous waste container for flammable/organic waste, ensuring compatibility with other contents.

All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream management.

Visualization of the Handling and Disposal Workflow

The following diagram outlines the key steps for the safe handling and disposal of **1,3-Dicaffeoylquinic acid**.

Caption: Workflow for safe handling and disposal of **1,3-Dicaffeoylquinic acid**.

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References

- 1. calpaclab.com [calpaclab.com]
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